

Dichlorodifluoromethane sample storage and stability concerns

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Compound of Interest

Compound Name: Dichlorodifluoromethane

Cat. No.: B179400

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Dichlorodifluoromethane (R-12) Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage, handling, and stability of **dichlorodifluoromethane** (CCl_2F_2), also known as R-12 or Freon-12.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **dichlorodifluoromethane** samples?

A1: **Dichlorodifluoromethane** should be stored in a cool, dry, well-ventilated area, away from direct sunlight and sources of heat or ignition.^{[1][2][3]} Cylinders must be stored upright, with the valve protection cap in place, and firmly secured to prevent falling.^{[1][3]} The storage area should be free of fire risk and away from combustible materials.^[3]

Q2: Is **dichlorodifluoromethane** stable at room temperature?

A2: Yes, **dichlorodifluoromethane** is a stable compound under normal storage conditions.^[1] However, it can decompose when exposed to high temperatures, such as in a fire, or on contact with flames or hot surfaces.^{[2][4]}

Q3: What are the known decomposition products of **dichlorodifluoromethane**?

A3: When heated to decomposition, **dichlorodifluoromethane** can release highly toxic and corrosive fumes.[2][4] These include phosgene (CCl_2O), hydrogen chloride (HCl), and hydrogen fluoride (HF).[2][3][4] The presence of a sharp, acrid odor can indicate thermal decomposition.[4]

Q4: What materials should be avoided for storing **dichlorodifluoromethane**?

A4: **Dichlorodifluoromethane** is incompatible with chemically active metals, especially in powdered form, such as aluminum, sodium, potassium, calcium, magnesium, and zinc.[2] Violent reactions can occur with aluminum.[5] It is crucial to use equipment and containers made of compatible materials.

Q5: How can I verify the purity of my **dichlorodifluoromethane** sample?

A5: The purity of **dichlorodifluoromethane** samples can be determined using analytical methods such as Gas Chromatography with a Flame Ionization Detector (GC/FID).[6] This method is suitable for identifying and quantifying the compound in a gaseous sample. A general protocol is outlined in the Experimental Protocols section.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Suspected Sample Contamination	Improper storage container material.	Verify that the storage container is made of a compatible material (see Materials Compatibility Table below). Transfer the sample to an appropriate container if necessary.
Backflow from experimental setup.	Ensure a backflow preventer is used in the piping when transferring the gas. ^[1]	
Introduction of moisture or air.	Keep container valves clean and free from contaminants like oil and water. ^[3] Ensure a tight seal on the container.	
Pressure Drop in Cylinder	Leak from the cylinder valve or fittings.	Check for leaks using a suitable leak detection solution. If a leak is found and cannot be stopped, move the cylinder to a well-ventilated area and contact the supplier.
Use of the sample.	Monitor the pressure regularly to track usage.	
Unexpected Experimental Results	Degradation of the sample due to heat.	Ensure the cylinder temperature has not exceeded 52°C (125°F). ^[1] Store away from any heat sources.
Reaction with incompatible materials in the experimental setup.	Review all materials in your experimental workflow for compatibility with dichlorodifluoromethane.	

Quantitative Data Summary

Storage and Handling Parameters

Parameter	Value	Reference
Maximum Cylinder Temperature	52°C (125°F)	[1]
Boiling Point	-29.8°C	[2]
Occupational Exposure Limit (ACGIH TLV-TWA)	1000 ppm	[1]
Water Solubility	280 mg/L at 25°C	[4]

Materials Compatibility

Material	Compatibility	Notes
Steel	Good	Suitable for cylinders and fittings.
Stainless Steel	Excellent	Recommended for wetted parts in experimental setups.
Brass	Good	Commonly used for valve construction.
Copper	Good	
Aluminum	Not Recommended	May react violently, especially if fresh metal surfaces are exposed. [5] [7]
Zinc	Not Recommended	[2]
Magnesium	Not Recommended	[2]
Plastics & Elastomers	Varies	Testing is recommended for specific grades. Some may be prone to swelling or degradation.

Experimental Protocols

Protocol: Purity Analysis of **Dichlorodifluoromethane** by GC/FID

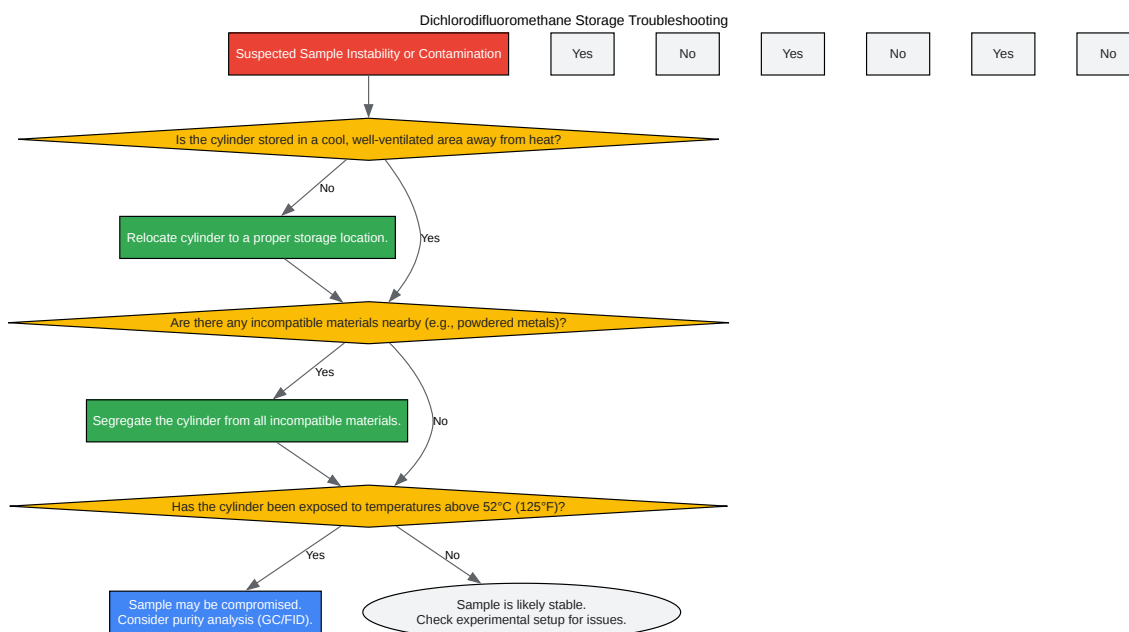
This protocol provides a general outline for determining the purity of a **dichlorodifluoromethane** sample.

- Sample Collection:
 - Collect a gaseous sample from the cylinder using a gas-tight syringe.
 - Alternatively, use a suitable sampling bag made of an inert material.
 - Ensure all sampling components are clean and free of contaminants.

- Instrumentation:
 - Gas Chromatograph (GC) equipped with a Flame Ionization Detector (FID).
 - Capillary column suitable for separating volatile halogenated hydrocarbons.
 - High-purity carrier gas (e.g., Helium or Nitrogen).
- GC-FID Conditions (Example):
 - Injector Temperature: 150°C
 - Oven Program: Start at 40°C, hold for 2 minutes, then ramp to 150°C at 10°C/min.
 - Detector Temperature: 250°C
 - Carrier Gas Flow Rate: 1-2 mL/min
 - Note: These are starting parameters and should be optimized for the specific instrument and column.
- Analysis:
 - Inject a known volume of the gas sample into the GC.
 - Record the chromatogram.
 - Identify the **dichlorodifluoromethane** peak based on its retention time, as determined by running a certified reference standard.
 - Calculate the purity by determining the area of the **dichlorodifluoromethane** peak as a percentage of the total area of all peaks in the chromatogram.
- Quality Control:
 - Run a blank (carrier gas only) to ensure no system contamination.
 - Analyze a certified reference standard of **dichlorodifluoromethane** to verify retention time and detector response.

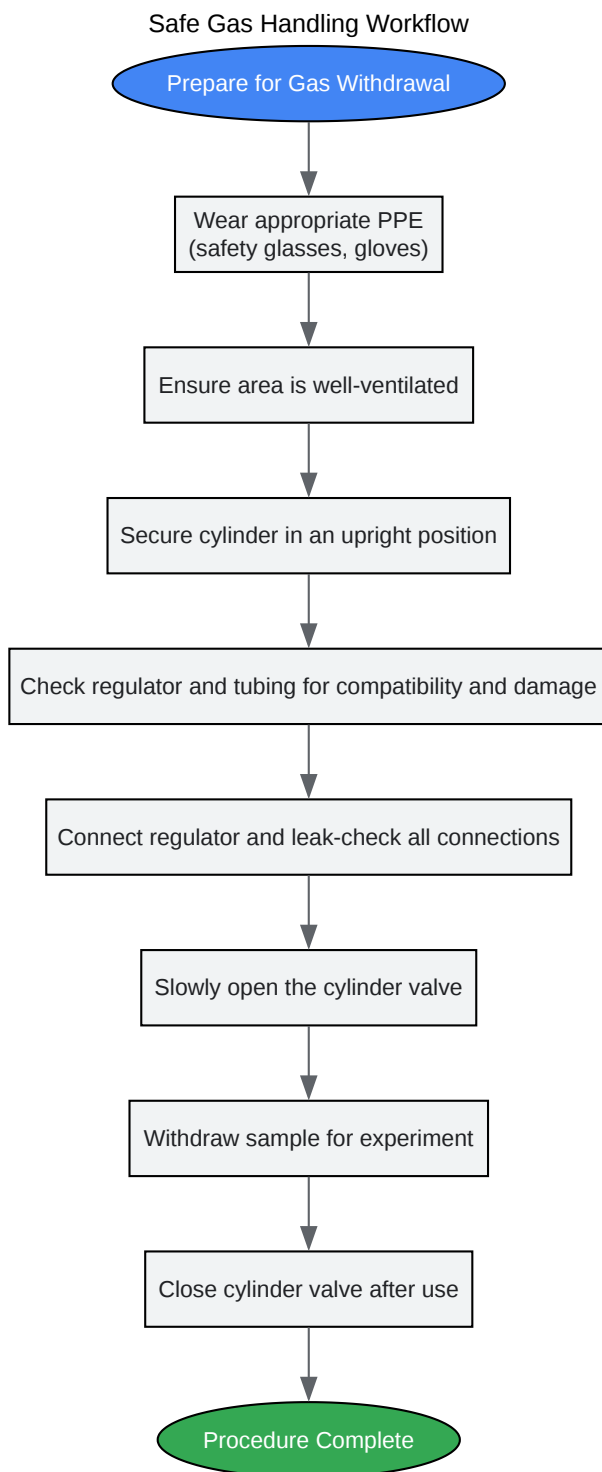
- Perform replicate injections to ensure reproducibility.

Visualizations



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Caption: Troubleshooting logic for **dichlorodifluoromethane** sample stability.



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Caption: Workflow for safe handling of **dichlorodifluoromethane** gas.

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References

- 1. airgas.com [airgas.com]
- 2. Dichlorodifluoromethane - CreationWiki, the encyclopedia of creation science [creationwiki.org]
- 3. siadmi.com [siadmi.com]
- 4. Dichlorodifluoromethane | CCl₂F₂ | CID 6391 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Page loading... [guidechem.com]
- 6. Analytical Method [keikaventures.com]
- 7. echemi.com [echemi.com]
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